

# How to prevent phase separation in sodium carbonate decahydrate thermal storage.

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Sodium carbonate decahydrate

Cat. No.: B1198397

[Get Quote](#)

## Technical Support Center: Sodium Carbonate Decahydrate Thermal Storage

Welcome to the Technical Support Center for **sodium carbonate decahydrate** ( $\text{Na}_2\text{CO}_3 \cdot 10\text{H}_2\text{O}$ ) thermal storage applications. This resource is designed for researchers, scientists, and drug development professionals to address common challenges encountered during experimental work, with a focus on preventing phase separation.

## Frequently Asked Questions (FAQs)

Q1: What is phase separation in **sodium carbonate decahydrate** and why does it occur?

A1: **Sodium carbonate decahydrate** is an incongruent melting phase change material (PCM). This means that upon heating, it melts to a saturated aqueous solution of sodium carbonate and a solid, less hydrated form (sodium carbonate monohydrate or anhydrous sodium carbonate). Due to density differences, the solid anhydrous salt tends to settle at the bottom of the container. This separation is known as phase separation.<sup>[1]</sup> If the anhydrous salt does not fully recombine with water during cooling, the material's ability to store and release latent heat diminishes over successive thermal cycles.

Q2: What are the primary methods to prevent phase separation in **sodium carbonate decahydrate**?

A2: The most common and effective strategies to mitigate phase separation in **sodium carbonate decahydrate** and other salt hydrate PCMs include:

- Adding Thickening Agents: These agents increase the viscosity of the molten salt solution, suspending the anhydrous salt particles and preventing them from settling.[2]
- Incorporating Nucleating Agents: While primarily used to reduce supercooling, nucleating agents can also influence crystal growth and potentially reduce phase separation by promoting the formation of the desired decahydrate crystals.
- Creating Eutectic Mixtures: Blending **sodium carbonate decahydrate** with other hydrated salts can form a eutectic mixture that melts and freezes congruently at a specific composition, thereby inherently preventing phase separation.[2][3]
- Mechanical Stirring: Agitation during the phase transition process can help to keep the components mixed.

Q3: What are some common thickening agents used for salt hydrate PCMs?

A3: A variety of thickening agents have been explored for salt hydrate PCMs. While specific data for **sodium carbonate decahydrate** is limited, effective thickeners for similar materials include carboxymethyl cellulose (CMC), hydroxyethyl cellulose (HEC), attapulgite clay, and fumed silica.[4][5] The selection of a thickener depends on its chemical compatibility, long-term stability, and desired viscosity profile.

Q4: How do I choose a suitable nucleating agent?

A4: A good nucleating agent should have a crystal structure similar to that of the PCM. For **sodium carbonate decahydrate**, sodium tetraborate decahydrate (borax) has been used in compositions containing it.[4] The ideal concentration is crucial, as too little may be ineffective, while too much can negatively impact the thermal properties of the PCM.

## Troubleshooting Guide

Issue 1: Significant phase separation is observed after a few melt/freeze cycles.

Possible Cause	Troubleshooting Step
Insufficient or ineffective thickening agent.	Increase the concentration of the thickening agent incrementally. Consider testing a different type of thickener (e.g., from a polymer-based one to a clay-based one).
Poor dispersion of the thickening agent.	Ensure vigorous and uniform mixing when preparing the composite. The use of an ultrasonic bath can aid in achieving a homogeneous dispersion.
Degradation of the thickening agent over cycles.	Verify the long-term thermal and chemical stability of the chosen thickener at the operating temperatures.

Issue 2: The material experiences significant supercooling before solidification.

Possible Cause	Troubleshooting Step
Lack of effective nucleation sites.	Introduce a nucleating agent. A common starting point for compositions including sodium carbonate decahydrate is sodium tetraborate decahydrate (borax).
Incorrect concentration of the nucleating agent.	Optimize the concentration of the nucleating agent. Typically, concentrations in the range of 1-5 wt% are tested.
Deactivation of the nucleating agent.	Ensure the nucleating agent is chemically stable within the PCM mixture and at the operational temperatures over repeated cycles.

Issue 3: The latent heat of fusion decreases significantly over cycles.

| Possible Cause | Troubleshooting Step | | Irreversible phase separation. | This is a primary consequence of phase separation. Address this by improving the thickening and/or creating a eutectic mixture. | | Water loss from the container. | Ensure the experimental container is

perfectly sealed to prevent the evaporation of water, which would alter the stoichiometry of the hydrated salt. |

## Experimental Protocols

### Protocol 1: Preparation of **Sodium Carbonate Decahydrate** with a Thickening Agent

- **Material Preparation:** Weigh the required amounts of **sodium carbonate decahydrate** and the chosen thickening agent (e.g., fumed silica, carboxymethyl cellulose).
- **Melting:** Heat the **sodium carbonate decahydrate** in a sealed container within a water bath or on a hot plate to a temperature approximately 10-15°C above its melting point (~32.4°C).
- **Addition of Thickener:** While stirring continuously, slowly add the thickening agent to the molten salt. A magnetic stirrer or an overhead mechanical stirrer can be used.
- **Homogenization:** Continue stirring for a prolonged period (e.g., 30-60 minutes) to ensure uniform dispersion. For some thickeners, the use of an ultrasonic bath for a short period (e.g., 15-30 minutes) can improve homogeneity.
- **Cooling and Observation:** Allow the mixture to cool to room temperature and solidify. Visually inspect for uniformity.
- **Thermal Cycling:** Subject the prepared composite to repeated melt/freeze cycles to evaluate the long-term effectiveness of the thickener in preventing phase separation.

### Protocol 2: Preparation of a Eutectic Mixture

- **Component Selection:** Based on phase diagrams, select the second salt hydrate for the eutectic mixture (e.g., disodium hydrogen phosphate dodecahydrate or sodium sulfate decahydrate).<sup>[2][3]</sup>
- **Weighing:** Accurately weigh the salt hydrates in the predetermined eutectic ratio.
- **Melting and Mixing:** In a sealed container, heat the salt with the higher melting point until it is completely molten. Then, add the second salt and continue heating and stirring until a clear, homogeneous solution is formed.

- **Cooling and Solidification:** Allow the mixture to cool down and solidify.
- **Characterization:** Use techniques like Differential Scanning Calorimetry (DSC) to determine the melting point and latent heat of fusion of the eutectic mixture and to confirm congruent melting over multiple cycles.

## Quantitative Data

Table 1: Example Compositions for Preventing Phase Separation

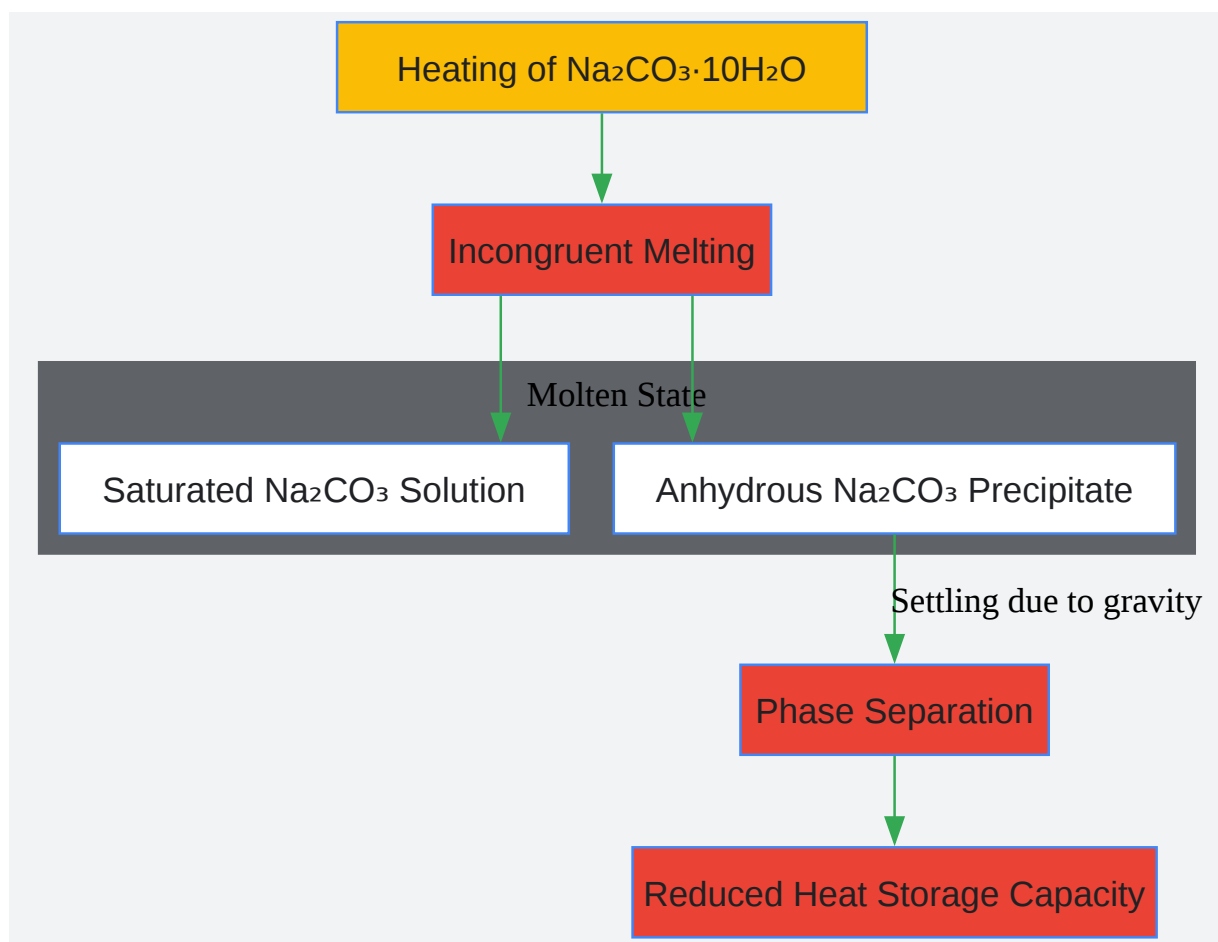
Component	Function	Concentration Range (wt%)	Reference
Sodium Carbonate Decahydrate	PCM	50 - 60	[4]
Sodium Sulfate Decahydrate	PCM (forms eutectic)	30 - 50	[4]
Sodium Tetraborate Decahydrate (Borax)	Nucleating Agent	1 - 10	[4]
Fumed Silica	Thickening Agent	~5	[4]

Table 2: Thermal Properties of a **Sodium Carbonate Decahydrate** Eutectic Mixture

Eutectic Composition	Melting Point (°C)	Latent Heat of Fusion (J/g)	Notes
40 wt% $\text{Na}_2\text{CO}_3 \cdot 10\text{H}_2\text{O}$ - 60 wt% $\text{Na}_2\text{HPO}_4 \cdot 12\text{H}_2\text{O}$	27.3	220.2	Shows reduced supercooling.

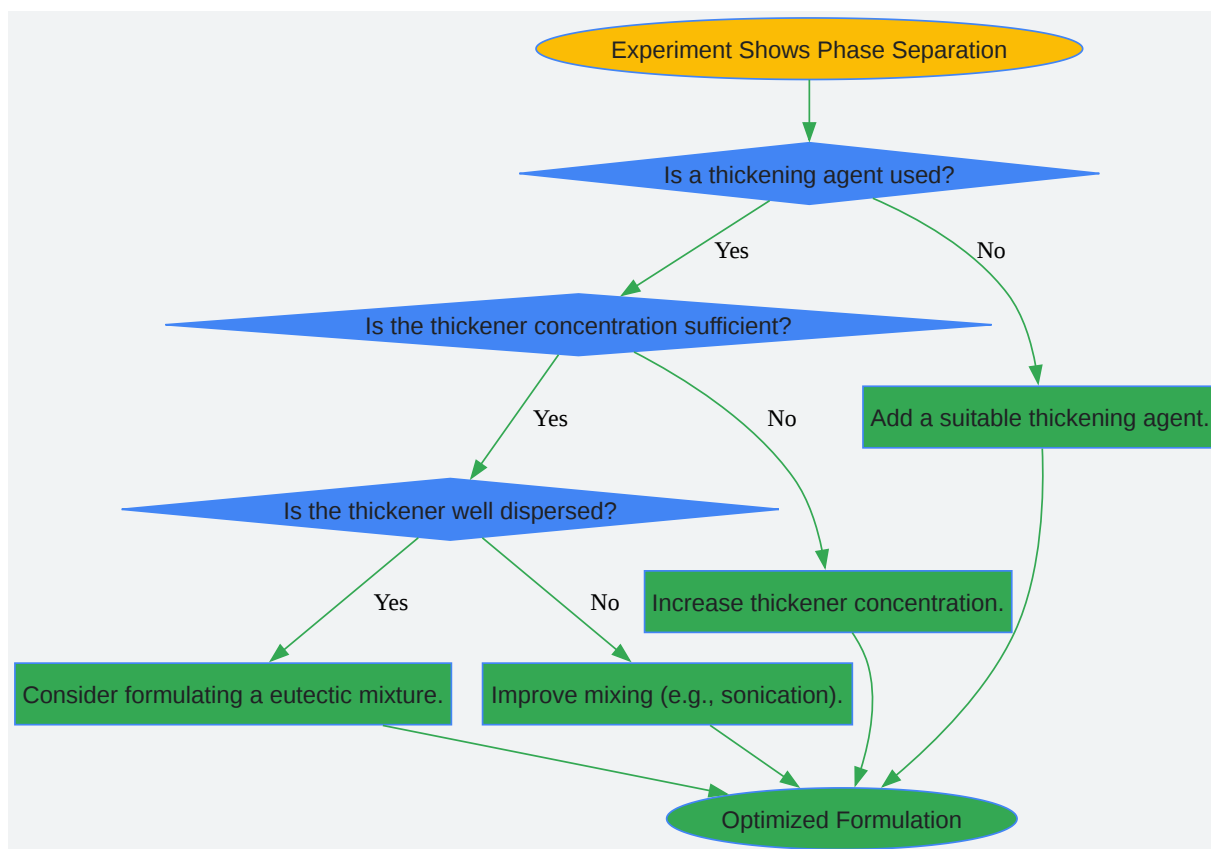
Note: The data in these tables are derived from literature and should be used as a starting point for experimental design.

## Visualizations



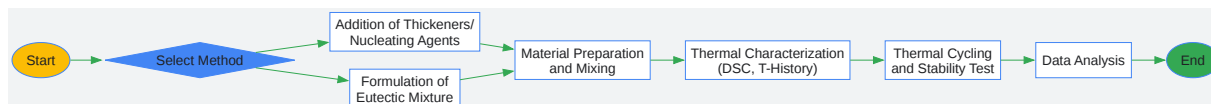
[Click to download full resolution via product page](#)

Caption: Mechanism of phase separation in **sodium carbonate decahydrate**.



[Click to download full resolution via product page](#)

Caption: Troubleshooting workflow for phase separation.



[Click to download full resolution via product page](#)

Caption: General experimental workflow for preventing phase separation.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Study on preparation and thermal properties of new inorganic eutectic binary composite phase change materials - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. Practical Guide to DOT Language (Graphviz) for Developers and Analysts · while true do; [danieleteti.it]
- 4. Electrochemistry of Phase-Change Materials in Thermal Energy Storage Systems: A Critical Review of Green Transitions in Built Environments | Trends in Sciences [tis.wu.ac.th]
- 5. Advancements and challenges in enhancing salt hydrate phase change materials for building energy storage: Optimization methodologies and mechanisms | National Science Open (NSO) [nso-journal.org]
- To cite this document: BenchChem. [How to prevent phase separation in sodium carbonate decahydrate thermal storage.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1198397#how-to-prevent-phase-separation-in-sodium-carbonate-decahydrate-thermal-storage]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)